

Technical Guide: Discovery, Synthesis, and Applications of 2-(Phenylethynyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(Phenylethynyl)benzoic acid

CAS No.: 1084-95-3

Cat. No.: B3023531

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Executive Summary

2-(Phenylethynyl)benzoic acid is a pivotal ortho-substituted alkynylbenzoic acid derivative serving as a critical "gateway scaffold" in heterocyclic chemistry. Historically significant as a validation substrate for early cross-coupling methodologies (Castro-Stephens), it has evolved into a primary precursor for isocoumarins (1H-2-benzopyran-1-ones) and phthalides, structural motifs ubiquitous in natural products and polyketide pharmaceuticals.

This guide analyzes the compound's transition from a stoichiometric copper-mediated curiosity to a scalable intermediate synthesized via catalytic palladium cycles. It details the divergent cyclization pathways (6-endo-dig vs. 5-exo-dig) that dictate its utility in drug discovery.

Chemical Identity & Properties

Property	Specification
IUPAC Name	2-(2-Phenylethynyl)benzoic acid
CAS Number	1084-95-3
Molecular Formula	C ₁₅ H ₁₀ O ₂
Molecular Weight	222.24 g/mol
Physical State	Yellow crystalline solid
Melting Point	126–127 °C
Solubility	Soluble in DMSO, MeOH, EtOAc; sparingly soluble in water
Key Functional Groups	Carboxylic acid (C-1), Internal Alkyne (C-2)

Historical Discovery: The Copper Age

The Castro-Stephens Origins (1963)

Before the advent of palladium catalysis, the construction of C(sp)–C(sp²) bonds was a formidable challenge requiring harsh conditions. The synthesis of **2-(phenylethynyl)benzoic acid** traces its methodological roots to the pioneering work of Stephens and Castro in 1963.

Their protocol, known as the Castro-Stephens coupling, involved the stoichiometric reaction of copper(I) phenylacetylide with o-iodobenzoic acid in refluxing pyridine.

- Mechanism: Oxidative addition of the aryl iodide to the Cu(I) acetylide followed by reductive elimination.
- Limitations: The requirement for stoichiometric copper, high temperatures (refluxing pyridine), and difficulty in purifying the copper residues rendered this method unsuitable for large-scale pharmaceutical manufacturing. However, it established the first reliable access to ortho-functionalized diarylalkynes.

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*Technical Insight: The Castro-Stephens reaction often led to spontaneous cyclization in ortho-substituted substrates. In the case of 2-iodobenzoic acid, the resulting **2-(phenylethynyl)benzoic acid** frequently cyclized in situ to 3-phenylisocoumarin under the harsh reaction conditions, complicating isolation of the acyclic acid.*

Modern Synthetic Evolution: The Palladium Age The Sonogashira Revolution (1975–Present)

The discovery of the Sonogashira coupling revolutionized the access to this scaffold. By utilizing a Palladium(0)/Copper(I) catalytic system, researchers could synthesize **2-(phenylethynyl)benzoic acid** under mild conditions (room temperature to 60°C) with high functional group tolerance.

Optimized Sonogashira Protocol

Current best practices utilize $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ or $\text{Pd}(\text{PPh}_3)_4$ as the precatalyst with CuI as a co-catalyst in an amine solvent (Et_3N or Et_2NH).

Reaction Scheme: 2-Iodobenzoic acid + Phenylacetylene $\xrightarrow{[\text{Pd}/\text{Cu}, \text{Base}]}$ **2-(Phenylethynyl)benzoic acid**

This method avoids the pre-formation of copper acetylides (explosive risk) and allows for the isolation of the acid without premature cyclization, provided the temperature is controlled.

Reactivity & Applications: The Cyclization Divergence

The utility of **2-(phenylethynyl)benzoic acid** lies in its ability to undergo intramolecular cyclization. The carboxylic acid oxygen acts as a nucleophile attacking the alkyne, a process governed by Baldwin's rules and the nature of the catalyst.

Pathway A: 6-endo-dig Cyclization (Isocoumarins)

This is the dominant pathway, yielding 3-phenylisocoumarin.

- Catalysts: $\text{Zn}(\text{OTf})_2$, $\text{ReCl}(\text{CO})_5$, or electrophilic iodine (ICl).
- Significance: Isocoumarins are bioactive scaffolds found in antifungal agents, serine protease inhibitors, and immunomodulators.
- Mechanism: The metal activates the alkyne (π -acid), facilitating nucleophilic attack by the carboxylate oxygen at the β -carbon (6-endo).

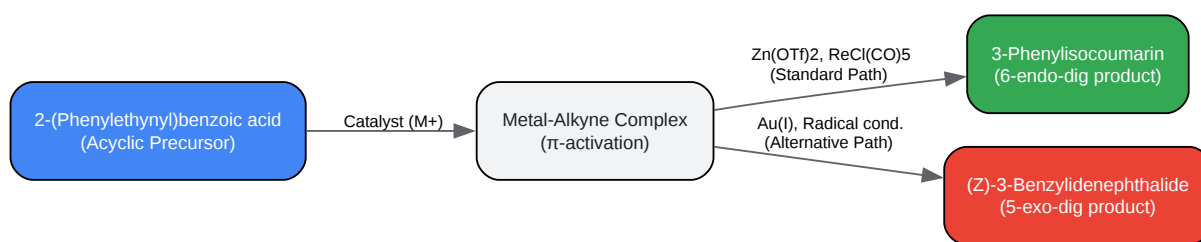
Pathway B: 5-exo-dig Cyclization (Phthalides)

Under specific conditions (often involving gold catalysis or radical mechanisms), the attack may occur at the α -carbon, leading to (Z)-3-(benzylidene)phthalide.

- Control: Ligand sterics and solvent polarity can switch regioselectivity from 6-endo to 5-exo.

Visualization of Divergent Pathways

The following diagram illustrates the mechanistic divergence of **2-(phenylethynyl)benzoic acid**.



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Figure 1: Divergent cyclization pathways of **2-(phenylethynyl)benzoic acid** controlled by catalytic conditions.

Experimental Protocols

Protocol 1: Synthesis via Sonogashira Coupling

Standardized procedure for research scale (10 mmol).

- Reagents:
 - 2-Iodobenzoic acid (2.48 g, 10 mmol)
 - Phenylacetylene (1.22 g, 12 mmol)
 - Pd(PPh₃)₂Cl₂ (140 mg, 2 mol%)
 - CuI (38 mg, 2 mol%)
 - Triethylamine (Et₃N) (30 mL, solvent/base)
- Procedure:
 - Step 1: Degas Et₃N via nitrogen sparging for 15 minutes.
 - Step 2: Add 2-iodobenzoic acid, Pd catalyst, and CuI to a flame-dried round-bottom flask under N₂ atmosphere.
 - Step 3: Add degassed Et₃N followed by dropwise addition of phenylacetylene.
 - Step 4: Stir at Room Temperature for 6–12 hours. (Note: Heating >60°C may promote cyclization).^[1]
 - Step 5: Quench with 1N HCl to pH ~2 (precipitates the acid). Extract with Ethyl Acetate (3x).
 - Step 6: Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
 - Step 7: Recrystallize from Ethanol/Hexane to yield yellow crystals (MP 126–127 °C).

Protocol 2: Rhenium-Catalyzed Cyclization to Isocoumarin

Based on Umeda et al. (2015).

- Reagents:
 - **2-(Phenylethynyl)benzoic acid** (1.0 equiv)
 - $\text{ReCl}(\text{CO})_5$ (5 mol%)[[1](#)]
 - Solvent: Hexane or Toluene
- Procedure:
 - Step 1: Dissolve substrate and catalyst in Hexane.
 - Step 2: Heat to 80 °C for 5 hours.
 - Step 3: Cool to room temperature.
 - Step 4: Concentrate and purify via silica gel chromatography (Hexane/EtOAc).
 - Result: High selectivity for 3-phenylisocoumarin (>95% 6-endo).

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